

Personal protective equipment for handling Ethylene glycol diacetate

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Compound of Interest

Compound Name: Ethylene glycol diacetate

Cat. No.: B7770166

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Safe Handling and Disposal of Ethylene Glycol Diacetate

This guide provides essential safety and logistical information for researchers, scientists, and drug development professionals handling **Ethylene glycol diacetate**. The following procedural guidance outlines the necessary personal protective equipment (PPE), operational plans for handling and disposal, and emergency measures to ensure a safe laboratory environment.

Properties and Hazards

Ethylene glycol diacetate is a colorless, combustible liquid with a mild odor.^{[1][2]} While it has low acute toxicity, it can cause irritation to the eyes, skin, and respiratory tract.^{[3][4]} It is crucial to handle this chemical with appropriate safety precautions to minimize exposure and risk.

Quantitative Data Summary

Property	Value	Source
Chemical Formula	C6H10O4	
CAS Number	111-55-7	[3]
Boiling Point	186 - 190°C (367 - 374°F)	[5]
Flash Point	88 - 96°C (191 - 205°F)	[3][6]
Density	~1.10 g/cm ³	[5]
Explosion Limits	Lower: 1.6%, Upper: 8.4%	[3]
NFPA Rating	Health: 1, Flammability: 2, Instability: 0	[1]

Note: No occupational exposure limits (PEL, TLV) have been established by OSHA, ACGIH, or NIOSH for **Ethylene glycol diacetate**.[\[3\]](#)

Personal Protective Equipment (PPE)

To ensure safety when handling **Ethylene glycol diacetate**, the following personal protective equipment is mandatory.

Protection Type	Specification	Rationale
Eye/Face Protection	Chemical safety goggles or a face shield.[6]	Protects against splashes and mild eye irritation.[3][6]
Skin Protection	Chemical-resistant gloves (e.g., Nitrile, Neoprene, or Butyl rubber).[7] Wear a lab coat or other protective clothing to prevent skin contact.[3]	Prevents potential skin irritation.[3]
Respiratory Protection	Generally not required with adequate ventilation.[8] If ventilation is insufficient or if irritation occurs, use a NIOSH/MSHA approved respirator.[2][3]	Protects against respiratory tract irritation from vapors or mists.[3]

Operational Plan: From Receipt to Disposal

Follow these step-by-step procedures for the safe handling of **Ethylene glycol diacetate** in the laboratory.

Receiving and Storage

- Upon receipt, inspect the container for any damage or leaks.
- Store the chemical in a cool, dry, well-ventilated area.[3][5]
- Keep containers tightly closed and away from heat, sparks, open flames, and other ignition sources.[9]
- Store separately from incompatible materials such as strong oxidizing agents, acids, and bases.[3][9]

Handling and Use

- Always handle **Ethylene glycol diacetate** in a well-ventilated area, preferably within a laboratory fume hood.[\[7\]](#)
- Ensure an eyewash station and safety shower are readily accessible.[\[7\]](#)
- Don the appropriate PPE as specified in the table above before handling.
- Avoid direct contact with skin and eyes and prevent inhalation of vapors.[\[3\]](#)
- Wash hands thoroughly after handling the substance.[\[3\]](#)

Disposal of Waste

- Waste containing **Ethylene glycol diacetate** should be treated as hazardous waste.[\[10\]](#)
- Collect all waste, including contaminated materials, in a clearly labeled, leak-proof container.[\[11\]](#)
- Do not pour waste down the drain or dispose of it with regular trash.[\[11\]](#)[\[12\]](#) Improper disposal can contaminate ground and surface water.[\[11\]](#)
- Consult your institution's environmental health and safety (EHS) office for specific disposal protocols, which may include incineration or transport to a designated hazardous waste facility.[\[4\]](#)[\[10\]](#)
- Recycling is a viable option for used glycol and should be considered where available.[\[12\]](#)

Emergency Procedures

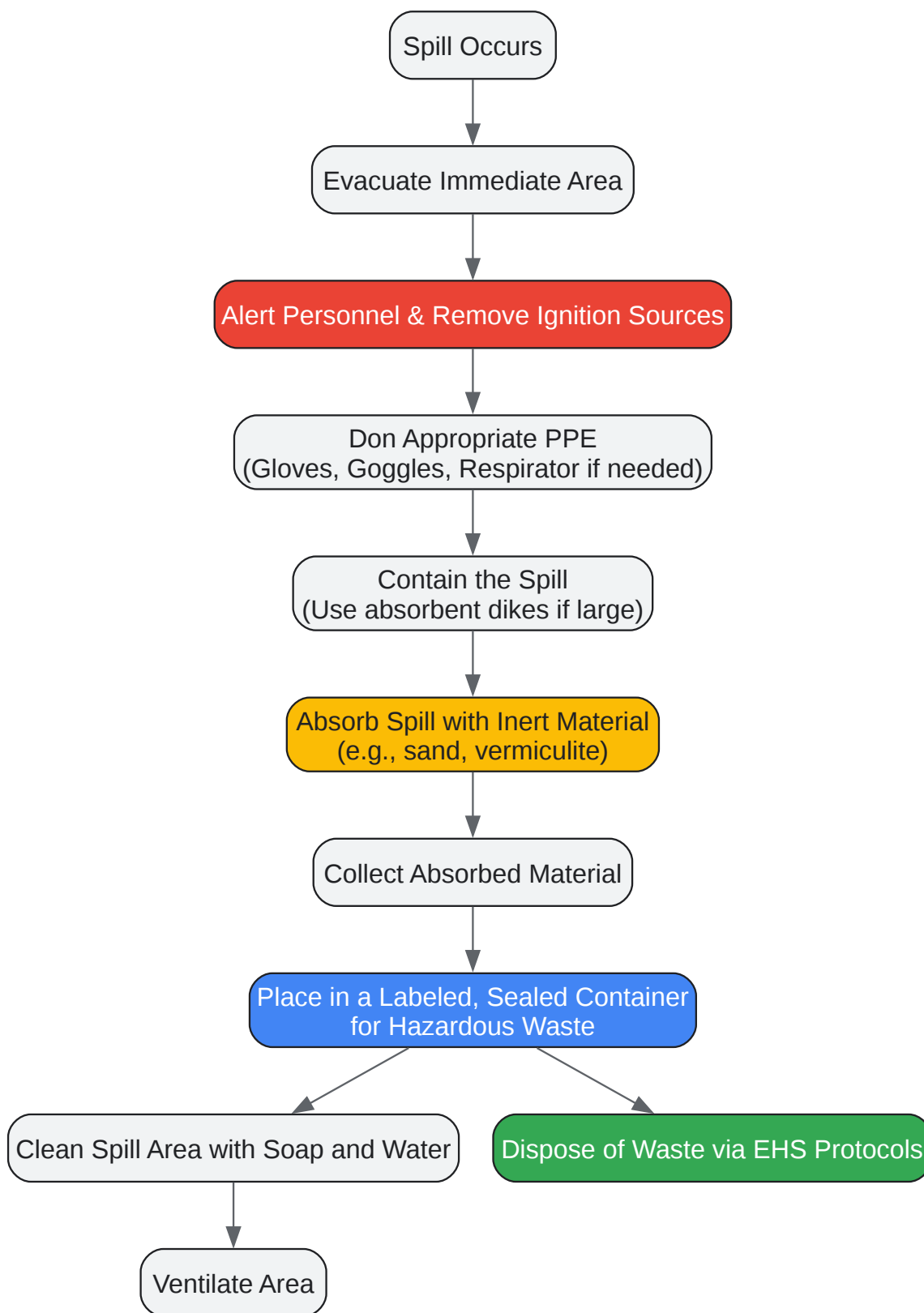
First Aid Measures

- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek medical attention.[\[3\]](#)
- Skin Contact: Remove contaminated clothing and flush the affected skin with plenty of water for at least 15 minutes. If irritation develops or persists, get medical aid.[\[3\]](#)
- Inhalation: Move the individual to fresh air immediately. If breathing is difficult or other symptoms appear, seek medical attention.[\[3\]](#)

- Ingestion: Do not induce vomiting. If the person is conscious and alert, give 2-4 cupfuls of water or milk. Never give anything by mouth to an unconscious person. Get immediate medical aid.[\[3\]](#)

Spill Response Workflow

In the event of a spill, follow the workflow outlined below to ensure a safe and effective cleanup.



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Caption: Workflow for responding to an **Ethylene glycol diacetate** spill.

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